

Physical properties of (1,3-Dioxolan-2-ylmethyl)triphenylphosphonium bromide (melting point, solubility).

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Compound of Interest

Compound Name: (1,3-Dioxolan-2-ylmethyl)triphenylphosphonium bromide

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Physical Properties of (1,3-Dioxolan-2-ylmethyl)triphenylphosphonium bromide: A Technical Guide

This guide provides a comprehensive overview of the known physical properties of **(1,3-Dioxolan-2-ylmethyl)triphenylphosphonium bromide**, a versatile Wittig reagent employed in various organic syntheses. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

(1,3-Dioxolan-2-ylmethyl)triphenylphosphonium bromide is a quaternary phosphonium salt that typically appears as a white to light brown crystalline powder. It is known to be hygroscopic and should be stored in a dry environment.

Summary of Physical Properties

The key physical properties of **(1,3-Dioxolan-2-ylmethyl)triphenylphosphonium bromide** are summarized in the table below.

Physical Property	Value
Melting Point	193-195 °C[1][2][3]
Solubility	
Water (at 20°C)	Soluble[1][2]
Chloroform	Slightly Soluble[1][2]
Methanol	Slightly Soluble[1][2]
Appearance	White to light brown powder or crystals[1]
Hygroscopicity	Hygroscopic[1]

Experimental Protocols

Detailed experimental methodologies for the determination of the key physical properties are outlined below. While specific experimental reports for this exact compound are not extensively detailed in the public literature, the following represent standard and widely accepted protocols for the characterization of similar organic salts.

Melting Point Determination (Capillary Method)

The melting point of a crystalline solid is a critical indicator of its purity. The capillary method is a common and reliable technique for this determination.

Apparatus:

- Melting point apparatus (e.g., Thomas-Hoover Uni-Melt or similar digital device)
- Capillary tubes (sealed at one end)
- Mortar and pestle
- Spatula

Procedure:

- **Sample Preparation:** A small amount of the dry **(1,3-Dioxolan-2-ylmethyl)triphenylphosphonium bromide** is placed in a mortar and finely ground to a powder.
- **Capillary Tube Packing:** The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and tapped gently to pack the solid into the sealed end. This process is repeated until a column of 2-3 mm of tightly packed solid is achieved.
- **Measurement:**
 - The packed capillary tube is placed in the heating block of the melting point apparatus.
 - A rapid heating rate is initially used to determine an approximate melting range.
 - The apparatus is allowed to cool, and a fresh sample is prepared.
 - The temperature is then raised at a slower rate (1-2 °C per minute) as it approaches the approximate melting point.
- **Data Recording:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the last crystal melts is recorded as the end of the melting range. For a pure substance, this range is typically narrow (0.5-2 °C).

Quantitative Solubility Determination (Gravimetric Method)

To move beyond a qualitative description, the following gravimetric protocol can be used to determine the solubility of **(1,3-Dioxolan-2-ylmethyl)triphenylphosphonium bromide** in a specific solvent (e.g., water) at a given temperature.

Apparatus:

- Thermostatically controlled shaker or water bath
- Analytical balance

- Vials with screw caps
- Volumetric flasks and pipettes
- Filtration apparatus (e.g., syringe filters)
- Evaporating dish or pre-weighed beaker

Procedure:

- Preparation of Saturated Solution:
 - An excess amount of **(1,3-Dioxolan-2-ylmethyl)triphenylphosphonium bromide** is added to a known volume of the solvent (e.g., 10 mL of distilled water) in a sealed vial.
 - The vial is placed in a thermostatically controlled shaker or water bath set to the desired temperature (e.g., 20 °C) and agitated for an extended period (e.g., 24-48 hours) to ensure equilibrium is reached. The presence of undissolved solid at the end of this period is crucial.
- Sample Withdrawal and Filtration:
 - The vial is allowed to stand undisturbed at the set temperature to allow the excess solid to settle.
 - A known volume of the supernatant (the clear liquid above the solid) is carefully withdrawn using a pipette.
 - The withdrawn sample is immediately filtered through a syringe filter to remove any remaining microcrystals.
- Gravimetric Analysis:
 - The filtered, saturated solution is transferred to a pre-weighed, dry evaporating dish or beaker.
 - The solvent is carefully evaporated at a controlled temperature (low enough to avoid decomposition of the solute). This can be done in a drying oven or on a hot plate at low

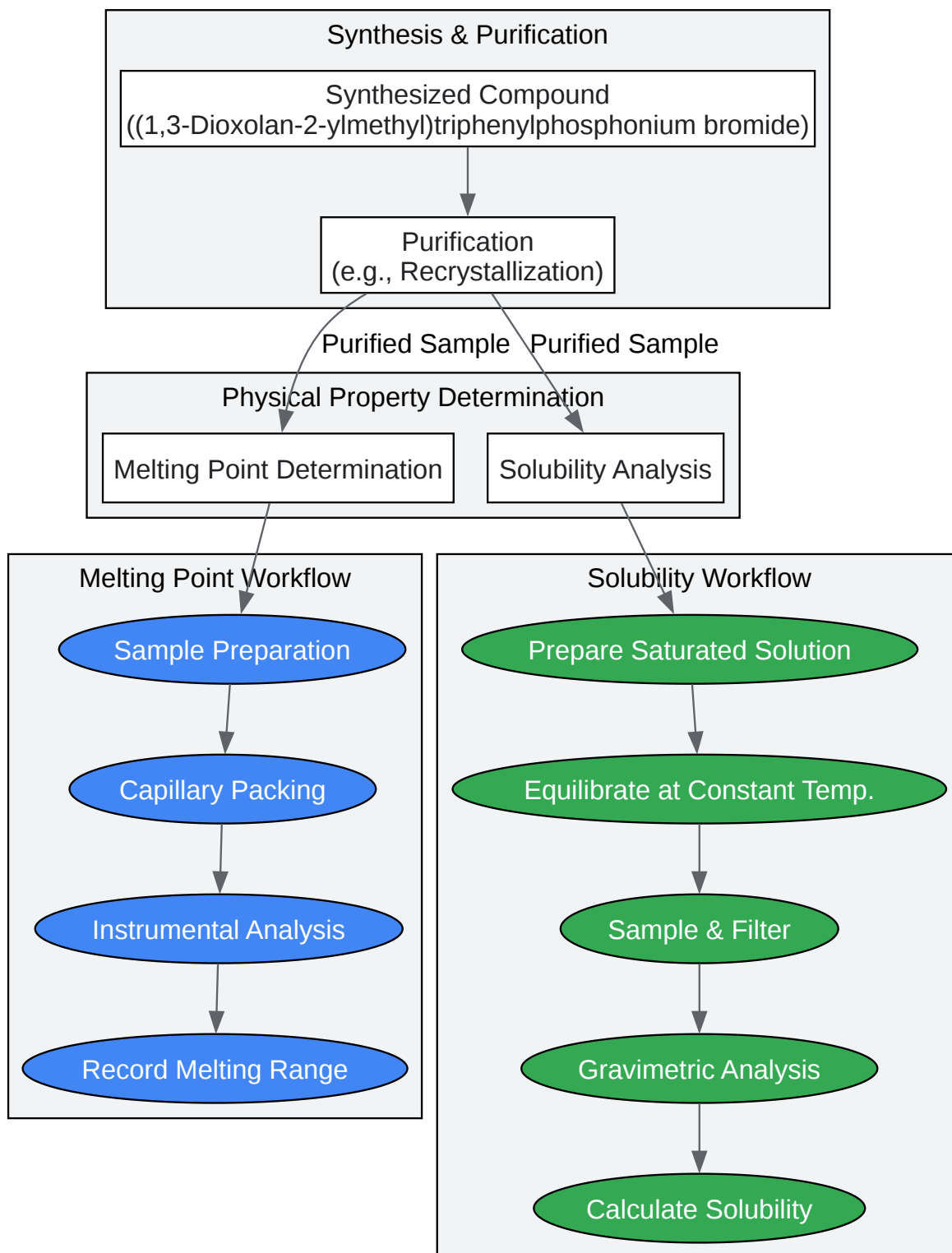
heat.

- Once the solvent is completely removed, the dish containing the solid residue is cooled to room temperature in a desiccator and then weighed on an analytical balance.
- Calculation: The solubility is calculated using the following formula:

$$\text{Solubility (g / 100 mL)} = [(\text{Mass of dish + residue}) - (\text{Mass of empty dish})] / (\text{Volume of aliquot in mL}) * 100$$

Experimental Workflow Visualization

The logical flow for the characterization of the physical properties of a synthesized compound like **(1,3-Dioxolan-2-ylmethyl)triphenylphosphonium bromide** is depicted in the following diagram.



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Workflow for Physical Property Characterization.

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